

Comprehensive Technical Guide: Solubility Profiling & Thermodynamic Characterization of 1-(2-Methoxyethoxy)-4-nitrobenzene

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Compound of Interest

Compound Name: 1-(2-Methoxyethoxy)-4-nitrobenzene
CAS No.: 22483-40-5
Cat. No.: B1583011

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Executive Summary & Compound Identity

1-(2-Methoxyethoxy)-4-nitrobenzene (

, MW: 197.19 g/mol) is a critical intermediate in the synthesis of functionalized anilines, often employed in the development of azo dyes and pharmaceutical agents (specifically EGFR inhibitors requiring ether-linked side chains).

Understanding the solid-liquid equilibrium (SLE) of this compound is essential for optimizing purification via recrystallization and designing efficient reaction solvents. This guide provides a rigorous framework for determining its solubility profile, grounded in its crystallographic properties and thermodynamic behavior.

Physicochemical Identity

Parameter	Specification	Source/Notes
CAS Number	22483-40-5	Registry
IUPAC Name	1-(2-methoxyethoxy)-4-nitrobenzene	Liu et al. (2007)
Molecular Weight	197.19 g/mol	
Physical State	Yellow Crystalline Solid	
Crystal System	Orthorhombic (	Liu et al. (2007)
	)	
Key Functional Groups	Nitro (	Polar/H-bond Acceptor
	), Ether (	
	)	
Recrystallization Solvent	Ethanol (Anhydrous)	Validated Isolation Route

Theoretical Solubility Framework

The solubility of **1-(2-Methoxyethoxy)-4-nitrobenzene** is governed by the interplay between its rigid, polar nitrobenzene core and the flexible, amphiphilic methoxyethoxy tail.

- **Polarity:** The nitro group induces a strong dipole, making the compound soluble in polar aprotic solvents (DMSO, DMF).
 - **Hydrogen Bonding:** The ether oxygens act as hydrogen bond acceptors. This facilitates solubility in protic solvents (Alcohols) but limits solubility in non-polar hydrocarbons (Hexane).
 - **Temperature Dependence:** As a crystalline solid with a defined lattice energy, dissolution is an endothermic process (
-) Solubility is expected to increase significantly with temperature, following the van't Hoff relation.

Predicted Solvent Compatibility Matrix

Based on structural analysis and isolation protocols.

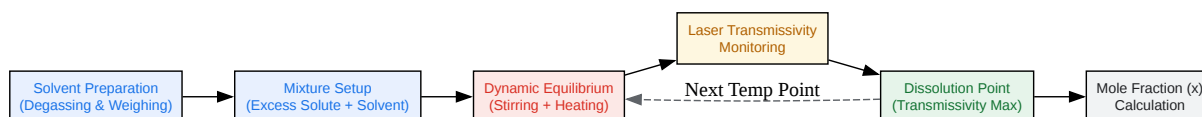
Solvent Class	Representative Solvents	Predicted Solubility	Mechanism
Polar Aprotic	DMSO, DMF, Acetonitrile	High	Dipole-dipole interactions; used in synthesis.
Polar Protic	Ethanol, Methanol, Isopropanol	Moderate (T-dependent)	H-bonding with ether chain; ideal for recrystallization.
Esters/Ketones	Ethyl Acetate, Acetone	Good	Van der Waals & weak polar interactions.
Non-Polar	Hexane, Heptane	Poor	Lack of specific interaction forces.

Experimental Protocol: Dynamic Laser Monitoring Method

To generate precise solubility data (mole fraction,

), the Dynamic Laser Monitoring Method is the gold standard. It eliminates sampling errors inherent in gravimetric methods and provides real-time equilibrium detection.

Workflow Diagram



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Figure 1: The Dynamic Laser Monitoring workflow ensures detection of the precise moment of total dissolution (solid phase disappearance).

Step-by-Step Methodology

- Preparation: Calibrate an electronic balance (precision g). Degas all solvents via ultrasonication to prevent bubble interference with the laser.
- Loading: Place a known mass of **1-(2-Methoxyethoxy)-4-nitrobenzene** () and solvent () into a jacketed glass vessel.
- Setup: Insert a laser source (e.g., He-Ne, 632.8 nm) and a light intensity detector on opposite sides of the vessel. Initiate magnetic stirring.
- Temperature Ramp: Circulate water through the jacket from a thermostatic bath. Increase temperature slowly (< 2 K/h near equilibrium) while monitoring laser transmittance.
- Detection:
 - Initial State: Suspension scatters light (Low Transmittance).
 - Dissolution: Solid disappears, solution becomes clear (Transmittance spikes to Maximum).
 - Record the temperature () at this transition point.
- Replication: Repeat the experiment 3 times for each solute/solvent ratio to ensure reproducibility.

Thermodynamic Modeling & Data Analysis

Once experimental data (

vs.

) is obtained, it must be correlated using thermodynamic models to validate consistency and calculate dissolution enthalpy/entropy.

Model 1: Modified Apelblat Equation

This semi-empirical model is highly accurate for non-ideal organic solutions.

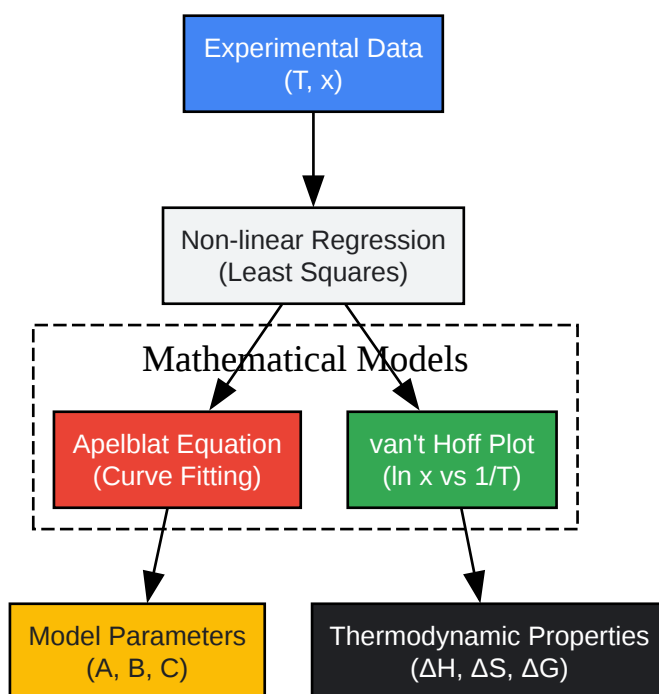
- : Mole fraction solubility.
- : Absolute temperature (K).[\[1\]](#)
- : Empirical model parameters derived via non-linear regression.

Model 2: van't Hoff Equation

Used to determine thermodynamic functions.

- Enthalpy (ΔH)
(J/mol): Positive values indicate endothermic dissolution (solubility increases with T).
- Entropy (ΔS)
(J/mol·K): Positive values indicate increased disorder upon dissolution (driving force).

Analysis Logic



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Figure 2: Computational workflow for extracting thermodynamic parameters from raw solubility data.

Implications for Process Development

Recrystallization Strategy

The crystallographic study by Liu et al. (2007) successfully isolated the compound using Ethanol via slow evaporation.

- Recommendation: Use a cooling crystallization profile. Dissolve the crude intermediate in boiling Ethanol (or Isopropanol) and cool to 5°C. The steep solubility curve of nitro-ethers in alcohols ensures high recovery yield.

Synthesis Solvent Selection

The synthesis involves a nucleophilic substitution (

) of 1-chloro-4-nitrobenzene.

- Recommendation: Use DMSO or DMF. The high solubility of the product in these solvents prevents premature precipitation on the reactor walls, ensuring complete conversion.

References

- Liu, Y., Xu, W.-N., Zhang, X.-L., Ma, J.-P., & Guo, D.-S. (2007).^[2] **1-(2-Methoxyethoxy)-4-nitrobenzene**.^{[1][2][3]} Acta Crystallographica Section E: Structure Reports Online, 64(1), o12.^{[1][2]} [\[Link\]](#) (Primary source for crystal structure, physical state, and isolation solvent).^[2]
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